

Tungsten-182 isotopic abundance and properties

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Compound of Interest

Compound Name: **Tungsten-182**

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Tungsten-182: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tungsten-182 (^{182}W) is one of the five naturally occurring isotopes of tungsten. While chemically identical to other tungsten isotopes, its nuclear properties, particularly its formation from the decay of the now-extinct radionuclide Hafnium-182 (^{182}Hf), make it an invaluable tool in geochemistry and cosmochemistry. This guide provides an in-depth overview of the isotopic abundance, properties, and analytical methodologies related to **Tungsten-182**, with a particular focus on its application in the Hafnium-Tungsten (Hf-W) geochronometer for dating early Solar System events. While direct applications in drug development are not currently established, this document also briefly covers the broader medical uses of tungsten.

Isotopic Abundance and Properties of Tungsten-182

Tungsten is a dense, refractory metal with the highest melting point of all elements.^{[1][2]} Its isotopic composition is a critical aspect of its utility in scientific research.

Natural Abundance of Tungsten Isotopes

The natural isotopic composition of tungsten is summarized in the table below. **Tungsten-182** is one of the four stable isotopes.

Isotope	Natural Abundance (atom %)
¹⁸⁰ W	0.12[2][3][4]
¹⁸² W	26.50[2][3][4]
¹⁸³ W	14.31[2][3][4]
¹⁸⁴ W	30.64[2][3][4]
¹⁸⁶ W	28.43[3][4]

Physical and Nuclear Properties of Tungsten-182

The key physical and nuclear properties of **Tungsten-182** are detailed in the following table.

Property	Value
General	
Symbol	^{182}W
Atomic Number (Z)	74 [5] [6]
Mass Number (A)	182 [5] [6]
Neutrons (N)	108 [5] [6]
Mass and Energy	
Isotopic Mass	181.948204(6) u [5]
Mass Excess	-48.24766 MeV [5] [7]
Binding Energy per Nucleon	8.01831722 MeV [5]
Nuclear	
Half-life	Stable [5] [6]
Nuclear Spin (I)	0+ [5]
Parent Nuclides	
Direct Parent Isotopes	^{182}Ta , ^{182}Re , ^{186}Os [5]
Primordial Parent Isotope	^{182}Hf [8]

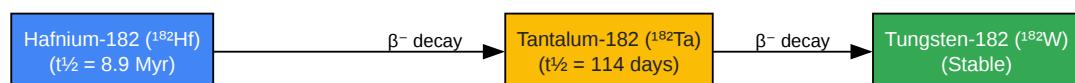
The Hafnium-Tungsten (Hf-W) Geochronometer

The most significant application of **Tungsten-182** is in the Hafnium-Tungsten (Hf-W) radiometric dating system. This chronometer is particularly powerful for dating events that occurred within the first ~50-60 million years of the Solar System's history, such as planetary core formation and differentiation.[\[8\]](#)[\[9\]](#)[\[10\]](#)

The system is based on the beta decay of ^{182}Hf to ^{182}W with a half-life of 8.9 million years.[\[8\]](#)[\[9\]](#) Hafnium is a lithophile element, meaning it preferentially bonds with silicates and remains in a planet's mantle, while tungsten is moderately siderophile, meaning it tends to partition into the

metallic core during planetary differentiation.[9][11] This elemental fractionation is the key to the Hf-W dating method.

[Radioactive decay chain of Hafnium-182 to Tungsten-182.](#)

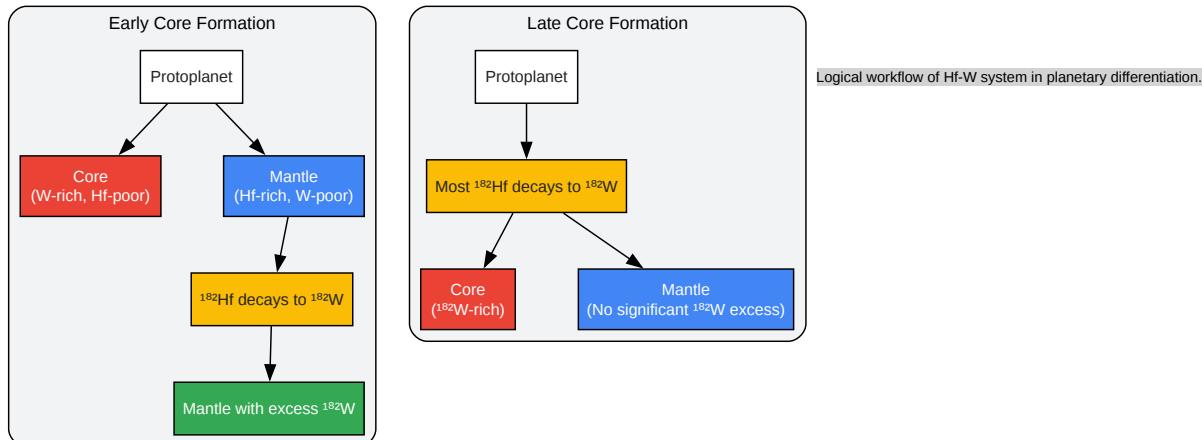


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Radioactive decay chain of Hafnium-182 to **Tungsten-182**.

Principle of Hf-W Dating

During the early stages of the Solar System, the protoplanetary disk was relatively homogeneous with respect to its isotopic composition.[9] If a planetary body differentiates early in its history (i.e., while ¹⁸²Hf is still abundant), Hf will be retained in the silicate mantle, while W will be sequestered into the metallic core.[10] The ¹⁸²Hf in the mantle then decays to ¹⁸²W, leading to an enrichment of ¹⁸²W in the mantle relative to other tungsten isotopes and to undifferentiated bodies like chondritic meteorites.[9][10] By measuring the isotopic composition of tungsten in mantle-derived rocks, scientists can calculate the timing of core formation.[8]

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Logical workflow of Hf-W system in planetary differentiation.

Experimental Protocols for Tungsten-182 Analysis

The precise measurement of tungsten isotopic ratios is a complex analytical challenge requiring meticulous sample preparation and sophisticated instrumentation. The two primary techniques used are Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) and Thermal Ionization Mass Spectrometry (TIMS).[\[12\]](#)[\[13\]](#)

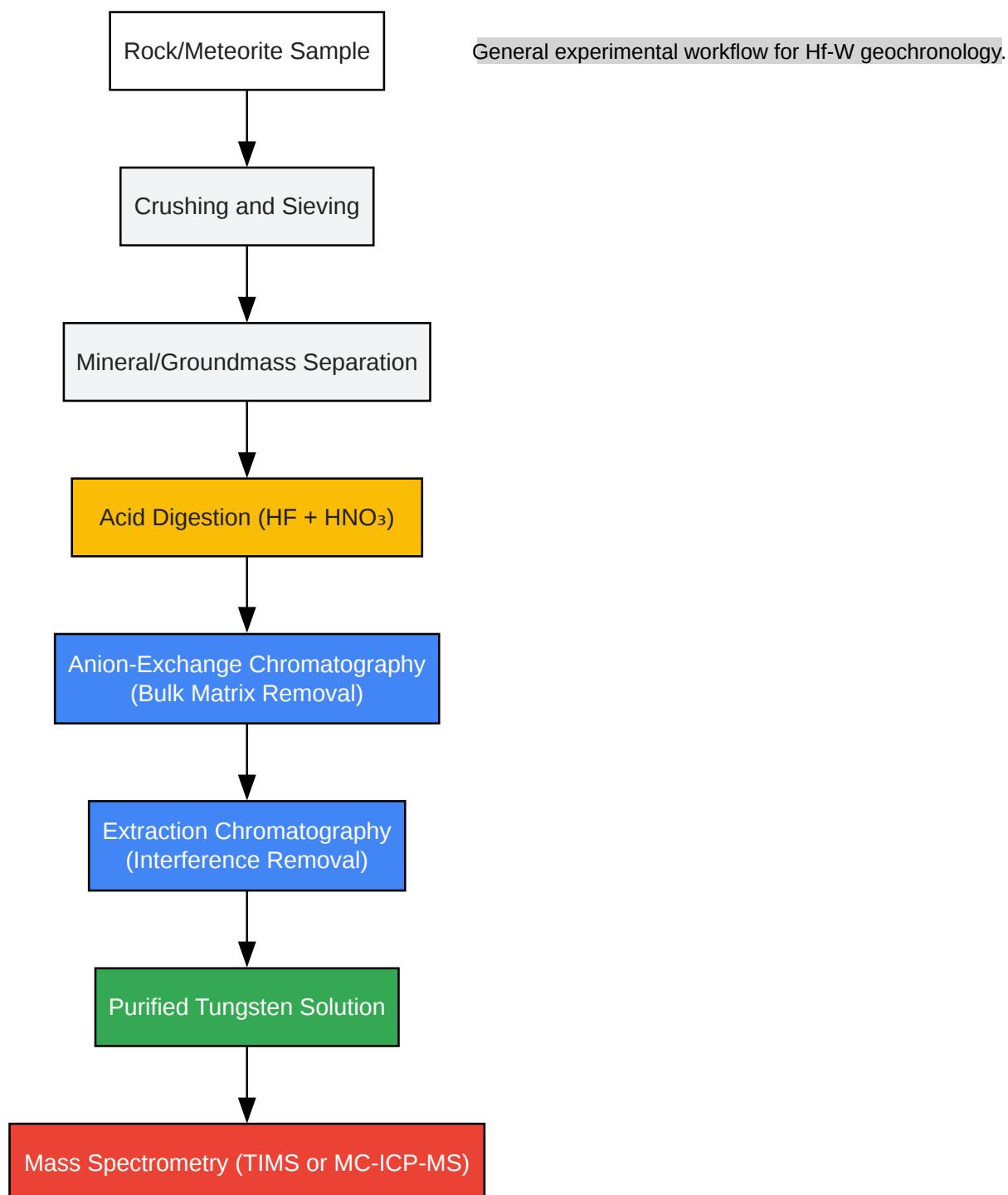
Sample Preparation for Hf-W Analysis

High-quality geochronological data begins with careful sample selection, avoiding weathered or altered materials.[\[10\]](#) The general workflow for preparing a rock or meteorite sample for tungsten isotopic analysis involves several key steps:

- Sample Crushing and Mineral Separation: The rock sample is crushed, and specific mineral grains or the groundmass are isolated.[\[10\]](#) This is often achieved through sieving to obtain

specific grain size fractions.[10] Further purification can be done using magnetic separation, heavy liquids, or a water flume to separate phases based on their physical properties.[10]

- Sample Digestion: A powdered sample (typically 1 gram or more) is digested using a mixture of strong acids, commonly hydrofluoric acid (HF) and nitric acid (HNO₃), in a sealed vessel at high temperatures for several days.[14] This process dissolves the silicate and metallic components of the sample.
- Chemical Separation of Tungsten: This is a critical step to isolate tungsten from other elements that could interfere with the mass spectrometric analysis. This is typically achieved through multi-step ion-exchange chromatography.[4][12][15]
 - Anion-Exchange Chromatography: An anion-exchange resin (e.g., AG1-X8) is often used in the first stage to separate tungsten, along with other high field strength elements like titanium (Ti), zirconium (Zr), and hafnium (Hf), from the bulk sample matrix.[4][15]
 - Extraction Chromatography: Further purification is often necessary to separate tungsten from interfering elements. Resins like TODGA are used in a two-step extraction chromatography process to achieve high-purity tungsten separates.[4][15]



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General experimental workflow for Hf-W geochronology.

Mass Spectrometry Analysis

TIMS is a high-precision technique for measuring isotope ratios.[\[13\]](#)

- **Filament Loading:** The purified tungsten solution is loaded onto a metal filament (typically rhenium).[\[13\]](#) The filament is then heated to evaporate the solvent. To enhance ionization, an activator solution (e.g., containing Lanthanum and Gadolinium) may be added.[\[13\]](#)
- **Ionization and Analysis:** The filament is heated to a high temperature in the mass spectrometer's vacuum chamber, causing the tungsten atoms to be thermally ionized.[\[16\]](#) The resulting ions are accelerated, focused, and separated by their mass-to-charge ratio in a magnetic field.[\[16\]](#)
- **Data Acquisition:** The ion beams of the different tungsten isotopes are measured simultaneously by multiple detectors (Faraday cups).[\[16\]](#) Data is collected over several hours in blocks of cycles to achieve high precision.[\[13\]](#)
- **Data Reduction:** The raw data is corrected for instrumental mass fractionation and any potential isobaric interferences (elements with the same mass as a tungsten isotope).[\[13\]](#)

MC-ICP-MS is another powerful technique for high-precision isotope ratio analysis.

- **Sample Introduction:** The purified tungsten solution is introduced into an argon plasma, which ionizes the tungsten atoms.
- **Ion Focusing and Mass Analysis:** The ions are extracted from the plasma and focused into a beam, which then passes through a mass analyzer that separates the ions based on their mass-to-charge ratio.
- **Detection:** Similar to TIMS, the separated ion beams are detected simultaneously by a series of Faraday cups.
- **Data Correction:** The measured isotope ratios are corrected for instrumental mass bias and potential interferences. A double-spike technique, using a mixture of two rare tungsten isotopes (e.g., ^{180}W and ^{183}W), can be employed to correct for both instrumental mass fractionation and any fractionation that may have occurred during the chemical separation process.[\[12\]](#)

Tungsten in Medical and Drug Development Contexts

The direct application of **Tungsten-182** in drug development is not documented in the current scientific literature. However, the element tungsten, due to its physical properties, has several applications in the medical field. Stable isotopes, in a broader sense, are used in drug research to trace the metabolism and pharmacokinetics of new drug candidates.[14][17]

Medical Applications of Tungsten

Tungsten's high density and high atomic number make it an excellent material for radiation shielding.[6][18] It is used in:

- Radiotherapy: In multi-leaf collimators to shape radiation beams and protect healthy tissue. [1][6]
- Medical Imaging: As shielding for X-ray tubes and in detectors.[6][18]
- Syringe Shields and Radioactive Source Containers: To protect medical personnel from radiation exposure.[1][6]

Tungsten and its alloys are also used in some medical implants and surgical instruments due to their strength and biocompatibility.[18]

Potential Relevance to Drug Development

While there are no specific uses for ^{182}W , the general field of isotope analysis is relevant to drug development. For instance, tungsten oxides from the manufacturing of glass syringes can potentially interact with biologic drugs, leading to protein aggregation and loss of efficacy.[19] Isotopic analysis could, in principle, be used to trace the source and fate of such contaminants.

Furthermore, stable isotopes are used as tracers in drug metabolism studies. A drug molecule can be "labeled" with a stable isotope, allowing researchers to track its absorption, distribution, metabolism, and excretion in the body.[14][17] Although heavier elements like tungsten are not typically used for this purpose in pharmaceuticals, the analytical principles are similar.

Conclusion

Tungsten-182 is a stable isotope with a natural abundance of 26.50%. Its primary significance lies in its role as the daughter product of the extinct radionuclide Hafnium-182. The Hf-W isotopic system provides a powerful chronometer for dating the earliest events in our Solar System, such as the formation of planetary cores. The analysis of **Tungsten-182** requires sophisticated and precise analytical techniques, including multi-step chemical separation and high-precision mass spectrometry. While direct applications of **Tungsten-182** in drug development are not currently established, the broader field of isotope analysis is crucial for pharmaceutical research, and the element tungsten finds important applications in medical devices, particularly for radiation shielding.

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